

Application Notes and Protocols for the Spectroscopic Characterization of Pyrazole Carboxamides

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Compound of Interest

Compound Name: *3-(ethoxycarbonyl)-1-methyl-1H-pyrazole-5-carboxylic acid*

CAS No.: 199480-36-9

Cat. No.: B177425

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Introduction: The Significance of Pyrazole Carboxamides

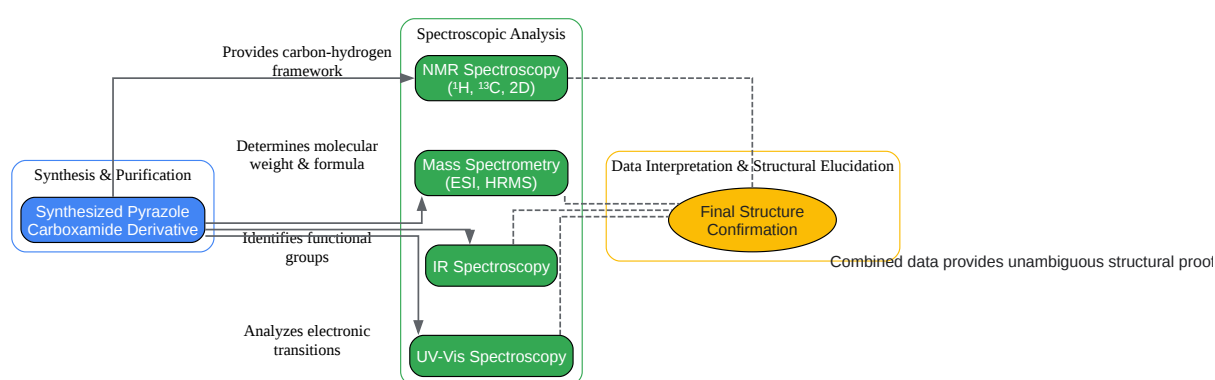
Pyrazole carboxamides represent a privileged scaffold in medicinal chemistry and materials science. This heterocyclic motif, comprised of a five-membered pyrazole ring linked to a carboxamide group, is a cornerstone in the design of a vast array of biologically active compounds. Their prevalence in pharmaceuticals stems from their ability to form key hydrogen bonding interactions and adopt conformations that are complementary to biological targets. Consequently, pyrazole carboxamides exhibit a wide spectrum of therapeutic activities, including antimicrobial, anticancer, anti-inflammatory, and analgesic properties.

Given their importance, the unambiguous structural elucidation of novel pyrazole carboxamide derivatives is a critical step in the research and development pipeline. A multi-spectroscopic

approach is indispensable for confirming the identity, purity, and structure of these molecules. This guide provides a detailed overview of the primary spectroscopic techniques employed for their characterization: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy.

A Holistic Approach to Structural Verification

The comprehensive characterization of pyrazole carboxamides relies on the synergistic interpretation of data from multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and their combined application ensures a self-validating system for structural confirmation.



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Figure 1: Integrated workflow for the spectroscopic characterization of pyrazole carboxamides.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. For pyrazole carboxamides

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